

# (25S)-Antcin B: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: (25S)-Antcin B

Cat. No.: B12380752

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An In-depth Overview of the Physical, Chemical, and Biological Properties of a Promising Bioactive Triterpenoid

## Introduction

**(25S)-Antcin B** is a naturally occurring ergostane-type triterpenoid isolated from the fruiting bodies of the medicinal mushroom *Antrodia cinnamomea* (synonymous with *Taiwanofungus camphoratus*), a fungus endemic to Taiwan. This compound, along with its stereoisomers and related Antcins, has garnered significant interest in the scientific community for its diverse and potent biological activities. This technical guide provides a comprehensive overview of the physical and chemical properties of **(25S)-Antcin B**, detailed experimental protocols for its isolation and biological evaluation, and an examination of its known mechanisms of action, with a focus on its effects on cellular signaling pathways. This document is intended to serve as a valuable resource for researchers, scientists, and drug development professionals working with this and related natural products.

## Physical and Chemical Properties

**(25S)-Antcin B** is a steroid-like compound with a complex chemical structure.<sup>[1]</sup> While some physical properties such as a specific melting point have not been extensively reported in publicly available literature, a summary of its known chemical and physical characteristics is presented in Table 1. The closely related compounds, (25S)-Antcin K and (25R)-Antcin K, have been described as a white, amorphous powder, which suggests a similar physical state for **(25S)-Antcin B**.<sup>[2]</sup>

Table 1: Physical and Chemical Properties of **(25S)-Antcin B**

Property	Value	Source(s)
Systematic Name	2-methyl-3-methylidene-6-[(4S,10S,13S)-4,10,13-trimethyl-3,7,11-trioxo-2,4,5,6,12,14,15,16,17-decahydro-1H-cyclopenta[a]phenanthren-17-yl]heptanoic acid	N/A
Molecular Formula	C <sub>29</sub> H <sub>40</sub> O <sub>5</sub>	[3]
Molecular Weight	468.63 g/mol	[3]
CAS Number	163597-25-9	[3]
Physical State	Likely a white, amorphous powder (inferred from related compounds)	[2]
Melting Point	Not reported in the literature	N/A
Solubility	Soluble in methanol, ethanol, and DMSO. Poorly soluble in water.	Inferred from extraction and assay protocols.[4][5][6][7][8]
UV Absorption Max (λ <sub>max</sub> )	~252 nm (characteristic of the 8(9)-en-11-one moiety in related Antcins)	[2]

## Spectroscopic Data

Detailed spectroscopic analysis is crucial for the identification and characterization of **(25S)-Antcin B**. While a complete set of assigned <sup>1</sup>H and <sup>13</sup>C NMR chemical shifts is not readily available in the public domain, the characteristic signals for the ergostane-type triterpenoid skeleton have been described.[2]

- $^1\text{H}$  NMR: The proton NMR spectrum is expected to show characteristic signals for multiple methyl groups (singlets, doublets, and doublets of doublets), olefinic protons, and methine protons. The chemical shifts and coupling patterns of these protons are key to confirming the stereochemistry of the molecule.[2]
- $^{13}\text{C}$  NMR: The carbon NMR spectrum will display signals corresponding to the 29 carbon atoms in the molecule. Key resonances include those for the carbonyl groups (C-3, C-7, and C-11), the carboxylic acid (C-26), and the olefinic carbons of the enone system.[2]
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to confirm the molecular formula by providing a highly accurate mass measurement.[2]

## Experimental Protocols

### Isolation and Purification of (25S)-Antcin B

The following is a representative protocol for the isolation of a fraction containing **(25S)-Antcin B** from the fruiting bodies of *Antrodia cinnamomea*.

#### Workflow for Isolation and Purification of **(25S)-Antcin B**

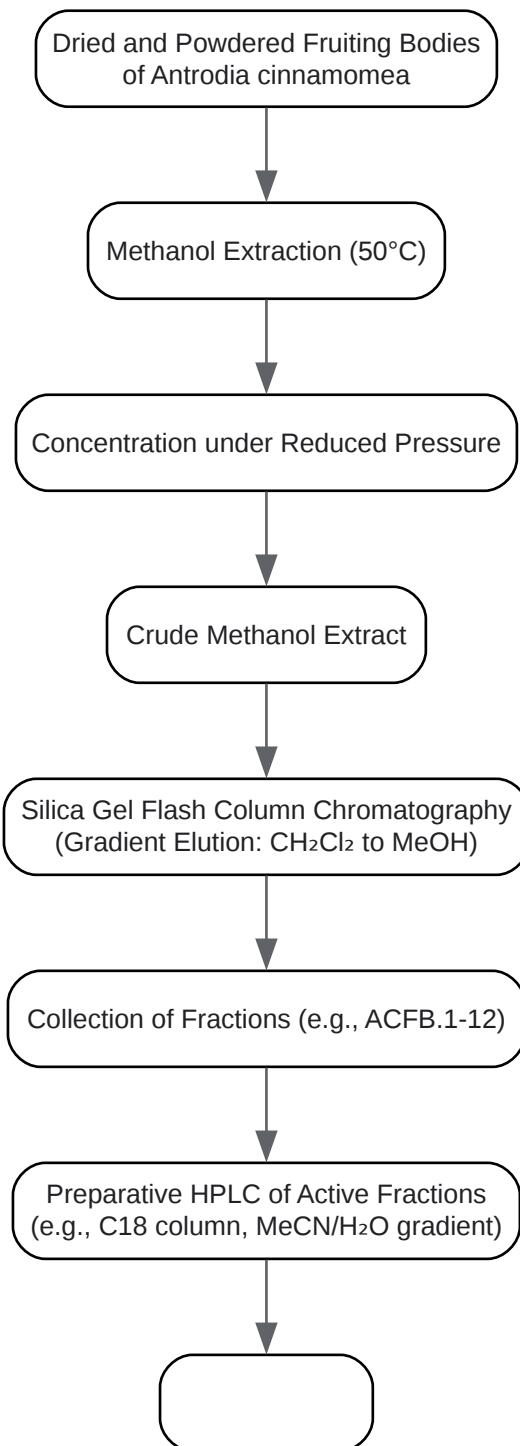


Figure 1. Workflow for the isolation and purification of (25S)-Antcin B.

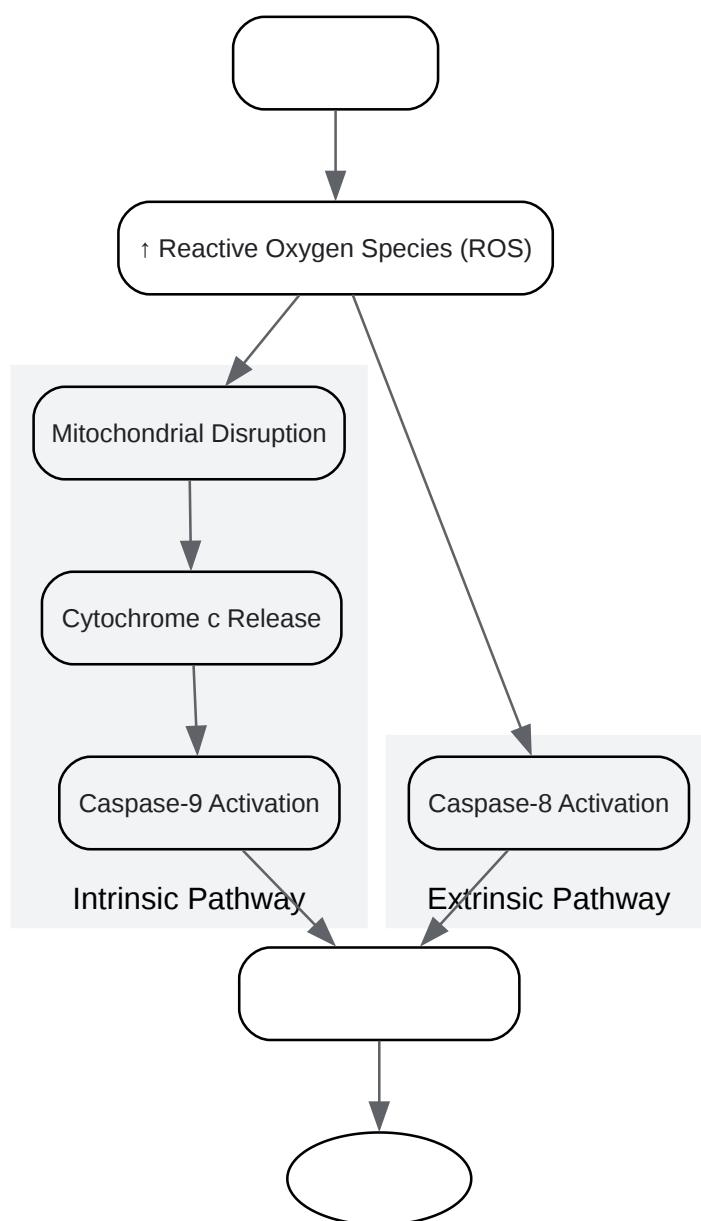


Figure 2. Proposed signaling pathway of Antcin B-induced apoptosis in HepG2 cells.

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